

A Technical Guide to the Safe Handling of 3,3-Dimethylglutaric Acid

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Compound of Interest

Compound Name: 3,3-Dimethylglutaric acid

Cat. No.: B110500

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling precautions for **3,3-Dimethylglutaric acid** (CAS No. 4839-46-7). Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize risks associated with the use of this compound.

Hazard Identification and Classification


3,3-Dimethylglutaric acid is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[1][2][3]}

GHS Classification Summary

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. [2][3]
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation.[1][2][3]

Signal Word:Warning[1][2][3]

Hazard Pictogram:

alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of **3,3-Dimethylglutaric acid** is fundamental to its safe handling and storage.

Property	Value	Source
Chemical Formula	C ₇ H ₁₂ O ₄	[2][4]
Molecular Weight	160.17 g/mol	[2]
Appearance	White crystalline powder	[2]
Melting Point	100-102 °C (lit.)	[5]
Boiling Point	290 °C	[5][6]
Synonyms	3,3-Dimethylpentanedioic acid, β,β-Dimethylglutaric acid	[1][2]
Water Solubility	Soluble	[6]

Exposure Controls and Personal Protection

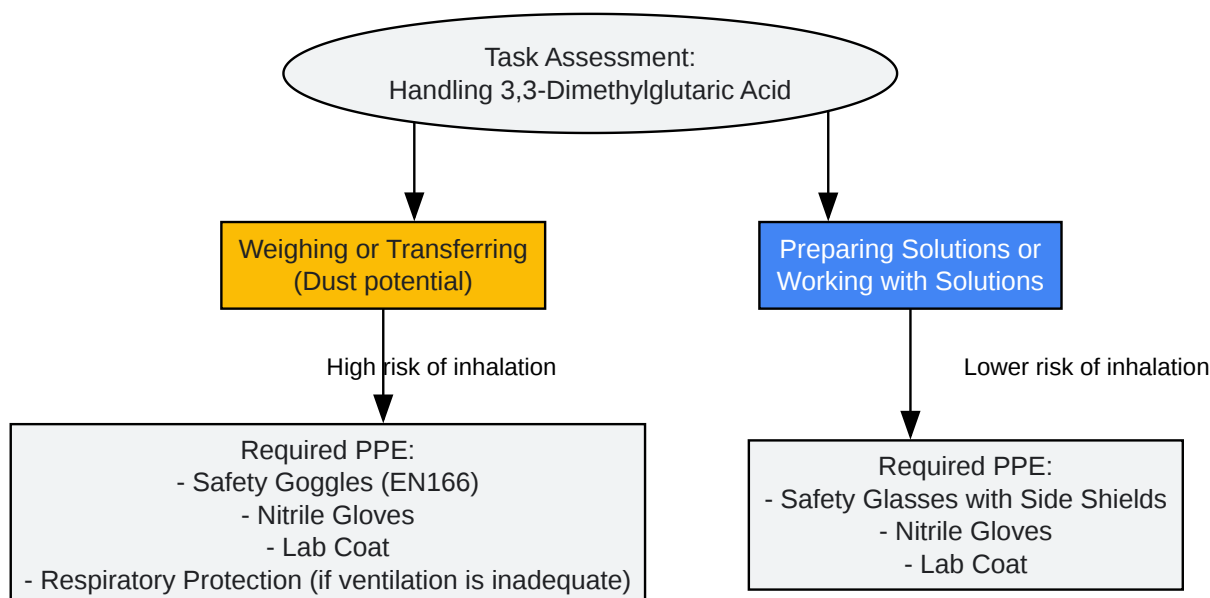
Engineering controls and Personal Protective Equipment (PPE) are essential to prevent exposure.

Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust formation.[1]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[1]

Personal Protective Equipment (PPE)

The selection of PPE is contingent on the nature of the work being performed.



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Caption: PPE selection workflow for handling **3,3-Dimethylglutaric acid**.

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If ventilation is insufficient or dust is generated, use a NIOSH/MSHA-approved respirator.[\[1\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

Handling and Storage

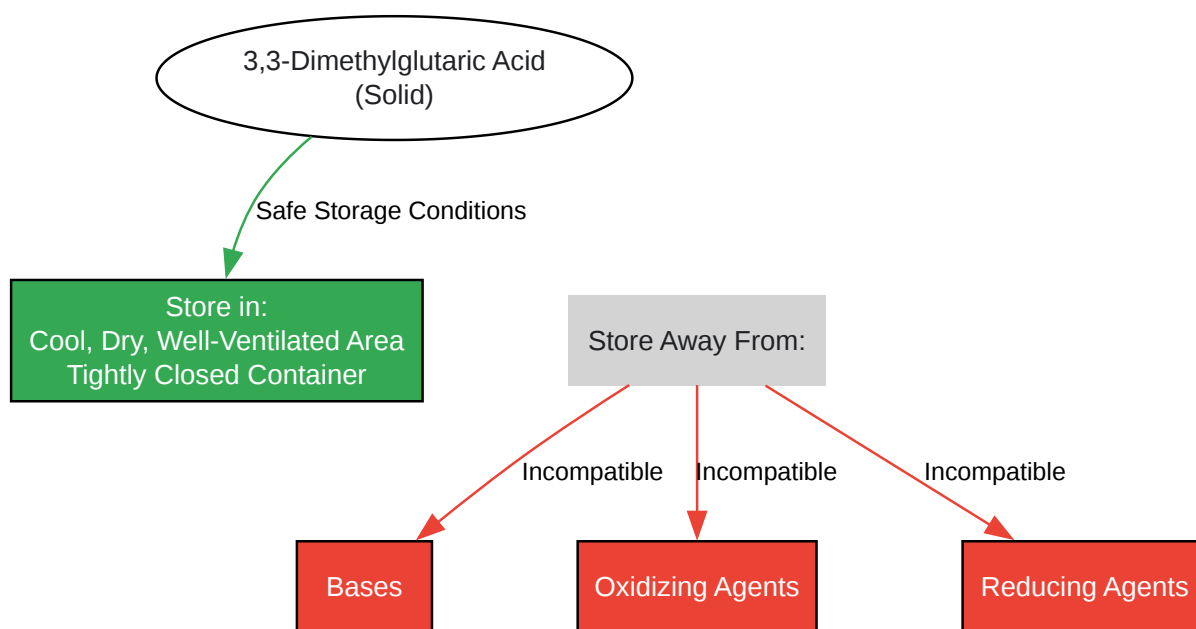
Proper handling and storage procedures are crucial to maintain the chemical's integrity and prevent hazardous situations.

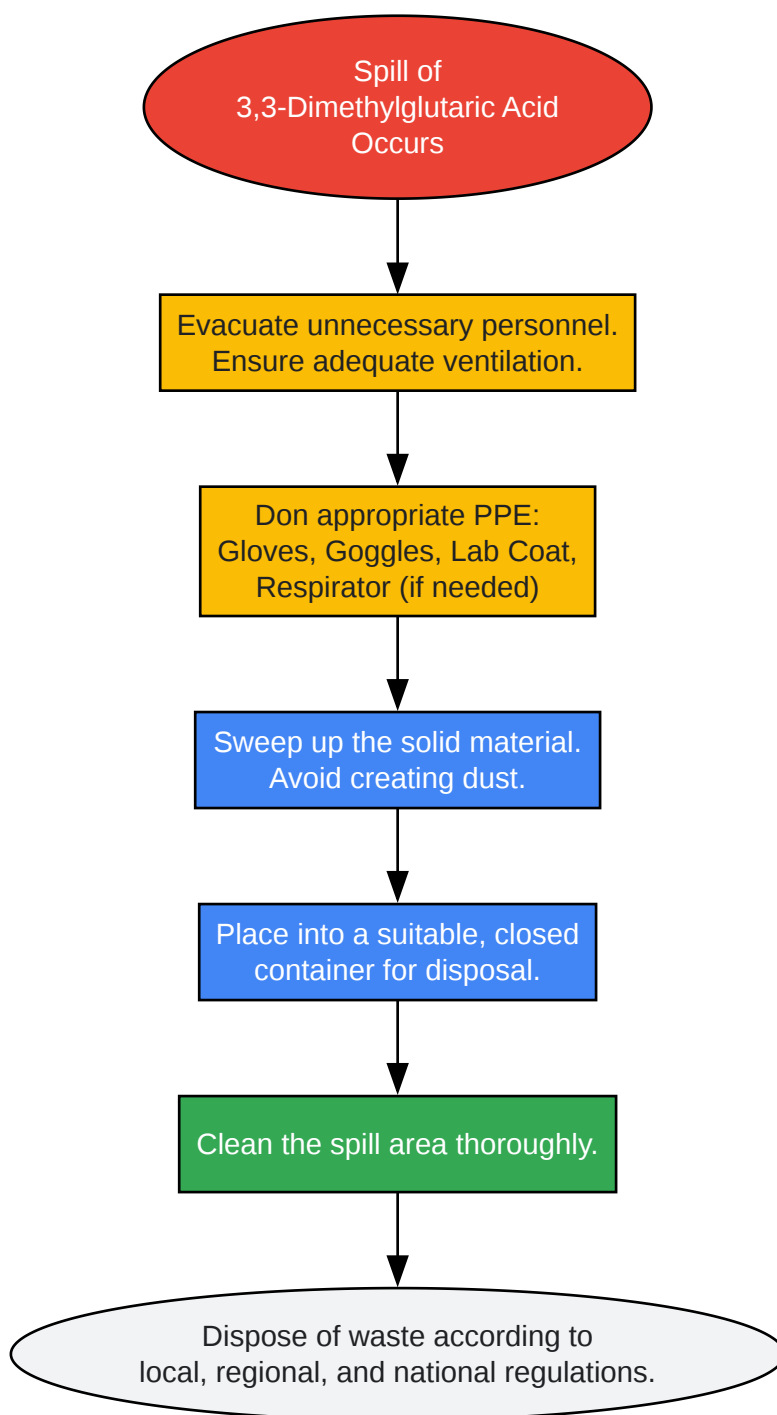
Handling

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing dust.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Ensure adequate ventilation during use.[\[1\]](#)

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials.[\[1\]](#)





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